

In-Depth Technical Guide: 6-Bromo-5-methyl-2-pyridinecarboxylic Acid

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Compound of Interest

Compound Name: 6-Bromo-5-methylpicolinic acid

Cat. No.: B596451

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Introduction

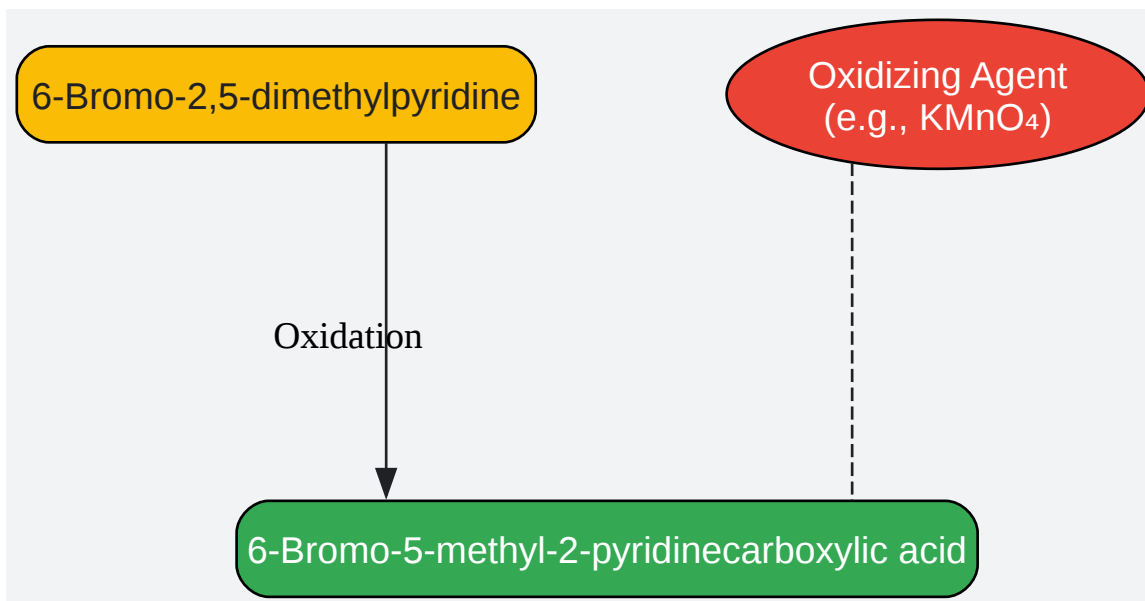
6-Bromo-5-methyl-2-pyridinecarboxylic acid, a substituted picolinic acid derivative, represents a key building block in the synthesis of complex organic molecules. Its unique arrangement of a carboxylic acid, a bromine atom, and a methyl group on the pyridine ring offers multiple reactive sites for further chemical transformations. This strategic placement of functional groups makes it a valuable intermediate in the development of novel pharmaceutical compounds and other specialized chemical entities. The bromine atom allows for the introduction of various functionalities through cross-coupling reactions, while the carboxylic acid group provides a handle for amide bond formation and other derivatizations. This guide provides a comprehensive overview of the structural information, and potential synthetic and purification methodologies for 6-bromo-5-methyl-2-pyridinecarboxylic acid.

Structural and Physicochemical Properties

The fundamental structural and physicochemical properties of 6-bromo-5-methyl-2-pyridinecarboxylic acid are summarized in the table below. These data are essential for its identification, handling, and use in synthetic applications.

Property	Value	Reference
IUPAC Name	6-bromo-5-methylpyridine-2-carboxylic acid	[1]
Synonyms	6-Bromo-5-methylpicolinic acid	[1]
CAS Number	1211516-25-4	[1]
Molecular Formula	C ₇ H ₆ BrNO ₂	[1]
Molecular Weight	216.03 g/mol	[1]
Canonical SMILES	CC1=C(N=C(C=C1)C(=O)O)Br	[1]
InChI	InChI=1S/C7H6BrNO2/c1-4-2-3-5(7(10)11)9-6(4)8/h2-3H,1H3,(H,10,11)	[1]
InChIKey	WMNTYVZHTYHFLX-UHFFFAOYSA-N	[1]

Chemical Structure:



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References

- 1. 6-Bromo-5-methylpyridine-2-carboxylic acid | C₇H₆BrNO₂ | CID 71721002 - PubChem [pubchem.ncbi.nlm.nih.gov]
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